

A Technical Guide to (S)-(-)-2-Methoxypropionitrile for Advanced Synthesis

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Compound of Interest

Compound Name: (S)-(-)-2-Methoxypropionitrile

CAS No.: 64531-49-3

Cat. No.: B016508

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This guide provides an in-depth technical overview of **(S)-(-)-2-Methoxypropionitrile**, a valuable chiral building block for researchers, medicinal chemists, and professionals in drug development and agrochemical synthesis. With full editorial control, this document is structured to deliver field-proven insights and actionable data, moving beyond a simple datasheet to explain the causality behind its application and analysis.

Strategic Importance of (S)-(-)-2-Methoxypropionitrile in Chiral Synthesis

Chirality is a fundamental principle in pharmacology and material science, where the three-dimensional arrangement of atoms in a molecule can dictate its biological activity, efficacy, and safety.[1] **(S)-(-)-2-Methoxypropionitrile** (CAS 64531-49-3) is an enantiomerically pure nitrile that serves as a versatile C3 synthon. Its utility lies in the stereodefined methoxy-substituted stereocenter at the C2 position, which can be strategically incorporated into larger, more complex molecules.

The nitrile group is a particularly useful functional group in organic synthesis, serving as a precursor to amines, carboxylic acids, amides, and ketones.[2] The presence of a chiral center alpha to the nitrile allows for the construction of stereochemically defined products, which is critical in the development of single-enantiomer drugs that exhibit improved therapeutic indices and reduced side effects compared to their racemic counterparts.[1]

Commercial Availability and Sourcing

(S)-(-)-2-Methoxypropionitrile is a specialty chemical available from a select number of suppliers. It is typically produced on a small scale (mg to g) for research and development purposes, which is reflected in its pricing. Researchers should plan for longer lead times and higher costs compared to more common achiral reagents.

Table 1: Representative Suppliers and Indicative Pricing

Supplier	Product Name	CAS Number	Purity	Quantity	Indicative Price (USD)
AK Scientific, Inc.	(2S)-2-Methoxypropionitrile	64531-49-3	>95%	1 g	\$651
American Custom Chemicals Corp.	(S)-(-)-2-METHOXYPROPIONITRILE	64531-49-3	95.00%	500 mg	\$750.75
Medical Isotopes, Inc.	(S)-(-)-2-Methoxypropionitrile	64531-49-3	Not Specified	1 g	\$975
Toronto Research Chemicals (TRC)	(S)-(-)-2-Methoxypropionitrile	64531-49-3	Not Specified	250 mg	\$135

Note: Prices are subject to change and are provided for estimation purposes only. Please contact suppliers directly for current pricing and availability.

Physicochemical Properties and Specifications

Understanding the physical and chemical properties of **(S)-(-)-2-Methoxypropionitrile** is essential for its proper handling, use in reactions, and purification.

Table 2: Physicochemical Properties

Property	Value	Source
CAS Number	64531-49-3	ChemicalBook
Molecular Formula	C ₄ H ₇ NO	ChemicalBook
Molecular Weight	85.10 g/mol	ChemicalBook
Appearance	Clear Colourless Oil	ChemicalBook
Boiling Point	113 °C (estimate)	ChemicalBook
Density	1.041 g/cm ³ (estimate)	ChemicalBook
Refractive Index	1.434 (estimate)	ChemicalBook
Storage Temperature	2-8°C (Refrigerator)	ChemicalBook

Quality Control and Certificate of Analysis (CoA)

For any application in drug development or regulated synthesis, a Certificate of Analysis is a non-negotiable document. While a specific CoA for **(S)-(-)-2-Methoxypropionitrile** was not publicly available, a representative CoA for such a chiral intermediate would typically include the following parameters:

- Appearance: Conformance to the expected physical state (e.g., Clear, colorless liquid).
- Identity (by ¹H NMR and ¹³C NMR): Conformance to the known spectral data, confirming the molecular structure.
- Purity (by GC or HPLC): Typically ≥95%, indicating the percentage of the desired compound.
- Enantiomeric Excess (ee) (by Chiral HPLC or Chiral GC): This is the most critical parameter, specifying the degree of enantiomeric purity (e.g., ≥98% ee).
- Specific Rotation ([α]_D): The measured optical rotation, which confirms the enantiomer (e.g., negative value for the (S)-(-) isomer).
- Water Content (by Karl Fischer): To ensure the absence of water, which can interfere with many reactions.

Researchers must request and scrutinize the lot-specific CoA from the supplier before use to ensure it meets the stringent requirements of their synthesis.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for the (S)-enantiomer (CAS 64531-49-3) is not readily available, the hazard profile can be reasonably inferred from the data for racemic 2-Methoxypropanenitrile (CAS 33695-59-9).[3]

GHS Hazard Statements (Inferred):

- H226: Flammable liquid and vapor.[3]
- H302: Harmful if swallowed.[3]
- H312: Harmful in contact with skin.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Measures:

- Handling: Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat. Avoid breathing vapors.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat and ignition sources. Recommended storage is at refrigerator temperatures (2-8°C).
- Disposal: Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

Enantioselective Synthesis Strategies

The synthesis of enantiomerically pure **(S)-(-)-2-Methoxypropionitrile** is a non-trivial task. A highly effective and modern approach is the asymmetric hydrocyanation of a suitable prochiral substrate, such as methyl vinyl ether. This method allows for the direct installation of both the nitrile and the chiral center in a single, stereocontrolled step.

One of the most promising strategies is the use of a chiral Brønsted acid catalyst to mediate the reaction between a vinyl ether and a cyanide source like trimethylsilyl cyanide (TMSCN).[2]

Exemplary Asymmetric Synthesis Protocol

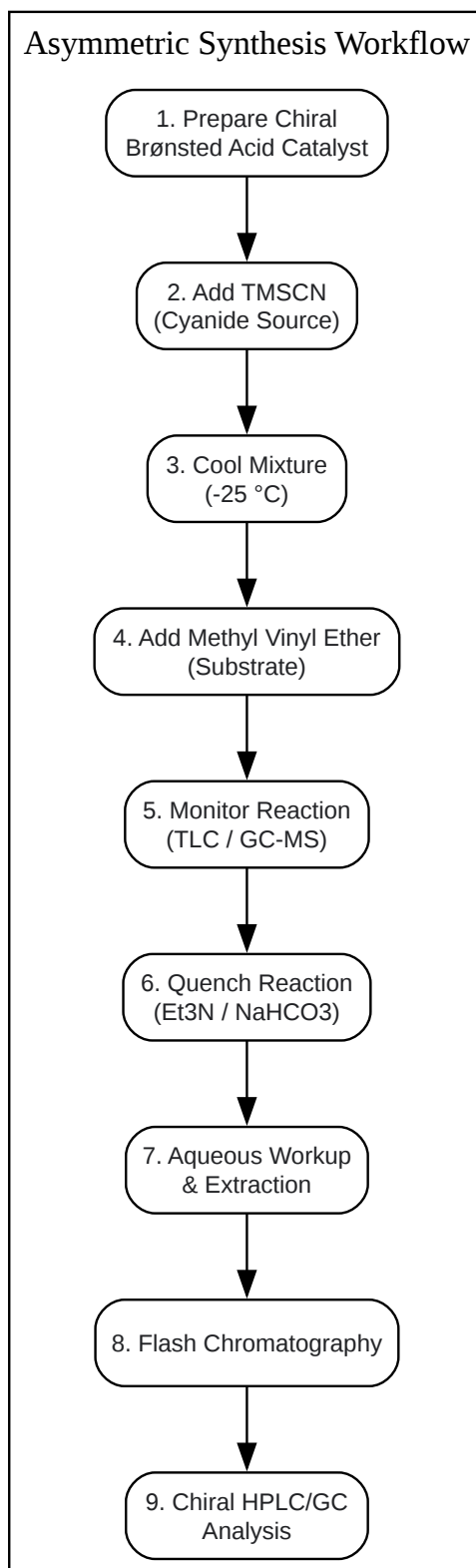
The following protocol is based on the principles of chiral Brønsted acid-catalyzed hydrocyanation of vinyl ethers.[2] This represents a plausible and state-of-the-art method for accessing the target molecule.

Reaction Scheme: Methyl Vinyl Ether + TMSCN $\xrightarrow{\text{(Chiral Brønsted Acid)}}$ **(S)-(-)-2-Methoxypropionitrile**

Step-by-Step Methodology:

- **Catalyst Preparation:** In a flame-dried, argon-purged reaction vessel, dissolve the chiral Brønsted acid catalyst (e.g., a chiral phosphoric acid derivative, ~0.03 equivalents) in an anhydrous, non-coordinating solvent such as trifluorotoluene (PhCF₃).
- **Reagent Addition:** Add trimethylsilyl cyanide (TMSCN, ~2.0 equivalents) to the catalyst solution. Stir the mixture at room temperature for 10 minutes to allow for catalyst activation.
- **Cooling:** Cool the reaction mixture to the optimized temperature (e.g., -25 °C) using a suitable cooling bath.
- **Substrate Addition:** Slowly add a solution of methyl vinyl ether (1.0 equivalent) in PhCF₃ to the cooled reaction mixture dropwise over a period of 30 minutes.
- **Reaction Monitoring:** Stir the reaction at -25 °C and monitor its progress by thin-layer chromatography (TLC) or a suitable in-process analytical method (e.g., GC-MS) until the starting material is consumed.

- **Quenching:** Upon completion, quench the reaction by adding a small amount of a basic solution, such as triethylamine (Et_3N), followed by a saturated sodium bicarbonate (NaHCO_3) solution.
- **Workup:** Allow the mixture to warm to room temperature. Extract the aqueous phase with a suitable organic solvent (e.g., dichloromethane) multiple times. Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel to yield the enantiomerically enriched **(S)-(-)-2-Methoxypropionitrile**.
- **Chiral Analysis:** Determine the enantiomeric excess (ee) of the purified product using chiral HPLC or chiral GC analysis.



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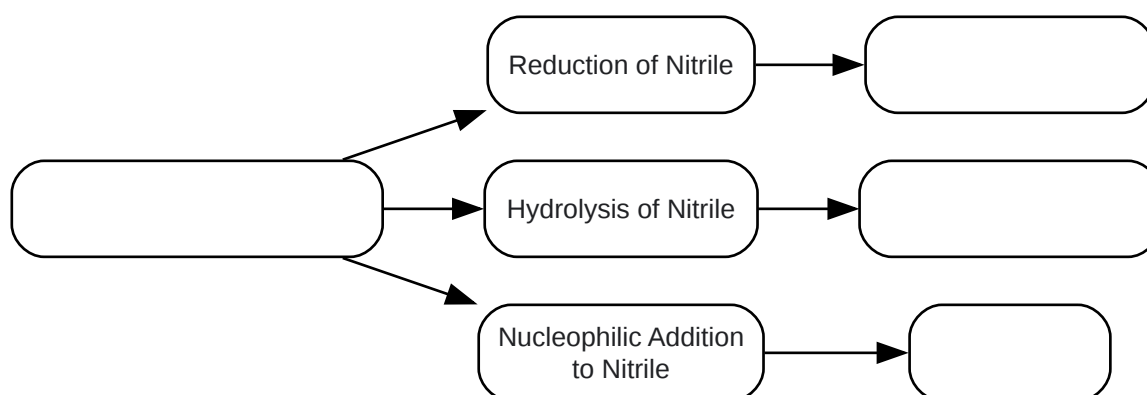
Diagram of the enantioselective synthesis workflow.

Applications in Drug Development & Advanced Synthesis

(S)-(-)-2-Methoxypropionitrile is a high-value intermediate used in the synthesis of complex chiral molecules, particularly in the pharmaceutical and agrochemical industries.[4][5]

Key Intermediate in Pharmaceutical Synthesis

Chiral nitriles are crucial components in the synthesis of many active pharmaceutical ingredients (APIs). While direct public-domain examples for **(S)-(-)-2-Methoxypropionitrile** are scarce, its structural motif is highly relevant. For instance, the related cyanohydrin moiety is a key feature in the structure of Odanacatib, an investigational drug for osteoporosis that acts as a cathepsin K inhibitor.[6][7] The synthesis of such complex molecules often relies on the stereospecific coupling of chiral building blocks.[8] The (S)-2-methoxypropionitrile scaffold provides a robust platform for introducing a chiral C-N or C-C bond alpha to a latent carboxylic acid or amine functionality.



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Sources

- [1. Chiral Drug Engineering: Building Safer, Smarter, and More Selective Medicines – Chiralpedia \[chiralpedia.com\]](#)
- [2. Stereocontrolled Cyanohydrin Ether Synthesis through Chiral Brønsted Acid-Mediated Vinyl Ether Hydrocyanation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
- [4. Agro Synthesis \[evonik.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. The discovery of odanacatib \(MK-0822\), a selective inhibitor of cathepsin K - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. A practical enantioselective synthesis of odanacatib, a potent Cathepsin K inhibitor, via triflate displacement of an alpha-trifluoromethylbenzyl triflate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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